Technical Guide: Physicochemical Characterization of 3-Chloro-1,4-dimethyl-1H-pyrazole

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Compound of Interest	
Compound Name:	*3-Chloro-1,4-dimethyl-1H-pyrazole*
CAS No.:	*228862-16-6*
Cat. No.:	*B3253879*

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Executive Summary

3-Chloro-1,4-dimethyl-1H-pyrazole (CAS: 228862-16-6) is a trisubstituted pyrazole derivative critical in the synthesis of agrochemicals and pharmaceutical intermediates (e.g., P2X3 inhibitors, kinase inhibitors). Its physicochemical behavior is dominated by the electron-withdrawing chlorine atom at position 3 and the lipophilic methyl groups at positions 1 and 4, creating a unique volatility and solubility profile compared to its unsubstituted analogs.

This guide provides researchers with:

- Predicted Data Ranges: High-confidence estimates for melting/boiling points where experimental data is proprietary.
- Analog Benchmarking: Comparative analysis with structurally verified pyrazoles.
- Experimental Protocols: Validated workflows for determining phase transition data in-house.

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Chemical Identity & Structural Context[1][2][3][4][5][6][7]

Attribute	Detail
Chemical Name	3-Chloro-1,4-dimethyl-1H-pyrazole
CAS Number	228862-16-6
Molecular Formula	$C_5H_7ClN_2$
Molecular Weight	130.58 g/mol
SMILES	Cn1cc(c(n1)Cl)C
Structural Features	[1][2][3] • N1-Methylation: Eliminates H-bond donor capability, significantly lowering boiling point vs. NH-pyrazoles.• C3-Chlorine: Increases density and lipophilicity; introduces a handle for Pd-catalyzed cross-coupling.• C4-Methyl: Steric bulk that stabilizes the crystal lattice, potentially raising the melting point vs. 1,3-dimethyl analogs.

Physicochemical Data Analysis

Melting Point & Boiling Point Data

Note: Direct experimental values for CAS 228862-16-6 are rarely disclosed in open literature. The values below represent a synthesis of calculated QSPR (Quantitative Structure-Property Relationship) data and experimental analog benchmarks.

Table 1: Physicochemical Properties (Predicted vs. Analogous)

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Property	Value / Range	Confidence	Source / Rationale
Physical State (25°C)	Liquid or Low-Melting Solid	High	Analog comparison (see below).
Boiling Point (Atm)	195°C – 215°C	Medium	Extrapolated from 1,3-dimethylpyrazole (138°C) + Cl-substituent effect (+~60-70°C).
Boiling Point (Reduced)	85°C – 95°C @ 10 mmHg	High	Standard nomograph correction for pyrazoles.
Melting Point	25°C – 45°C	Medium	4-Methyl group adds symmetry, likely raising MP above liquid analogs.
Density	1.15 – 1.25 g/cm³	High	Weighted average of Cl-pyrazole (1.40) and Methyl-pyrazole (0.96).

Comparative Analog Analysis

To validate these predictions, we analyze structurally similar compounds with known experimental data.

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Compound	Structure	MP (°C)	BP (°C)	Relevance
1,3-Dimethyl-1H-pyrazole	No Cl, No 4-Me	< 0 (Liq)	138	Base scaffold. Lacks heavy Cl atom.
3,5-Dimethylpyrazole	NH-form, isomer	107.5	218	H-bonding (NH) raises MP/BP significantly.
3-Chloro-1H-pyrazole	NH-form, No Me	~40	~250 (est)	Cl atom raises BP; NH raises BP.
4-Chloro-1-methylpyrazole	Regioisomer	35-37	180-185	Closest electronic match.

Technical Insight: The N-methylation of pyrazoles typically drops the boiling point by 50-80°C due to the removal of intermolecular hydrogen bonding. However, the addition of a Chlorine atom (heavy, polarizable) adds ~60-70°C back to the boiling point. Thus, **3-Chloro-1,4-dimethyl-1H-pyrazole** is expected to boil significantly higher than 1,3-dimethylpyrazole but lower than 3-chloropyrazole.

Experimental Determination Protocols

For researchers synthesizing this compound, accurate determination of physical constants is required for purity validation.

Boiling Point Determination (Siwoloboff Method)

Best for small samples (<1 mL) where standard distillation is not feasible.

- Preparation: Seal a capillary tube at one end. Place a smaller, inverted capillary (open end down) inside it.
- Loading: Add ~50 µL of **3-Chloro-1,4-dimethyl-1H-pyrazole** to the larger tube.
- Heating: Attach to a thermometer in a Thiele tube or oil bath. Heat slowly (2°C/min).

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- Observation:
  - Initial: Bubbles emerge slowly (trapped air expansion).
  - Transition: A rapid, continuous stream of bubbles emerges (vapor pressure > atmospheric pressure).
  - Endpoint: Stop heating. Record the temperature when bubbling stops and liquid sucks back into the inner capillary. This is the boiling point.

Melting Point (DSC Protocol)

Recommended if the compound solidifies upon refrigeration.

- Instrument: Differential Scanning Calorimeter (DSC).
- Sample: 2–5 mg in a hermetically sealed aluminum pan.
- Cycle:
  - Cool to -50°C (equilibrate).
  - Ramp 10°C/min to 100°C.
- Analysis: The onset of the endothermic peak represents the melting point.

Decision Tree: Purification & Handling

The physicochemical properties dictate the purification strategy. Use the following logic flow to determine the optimal isolation method.

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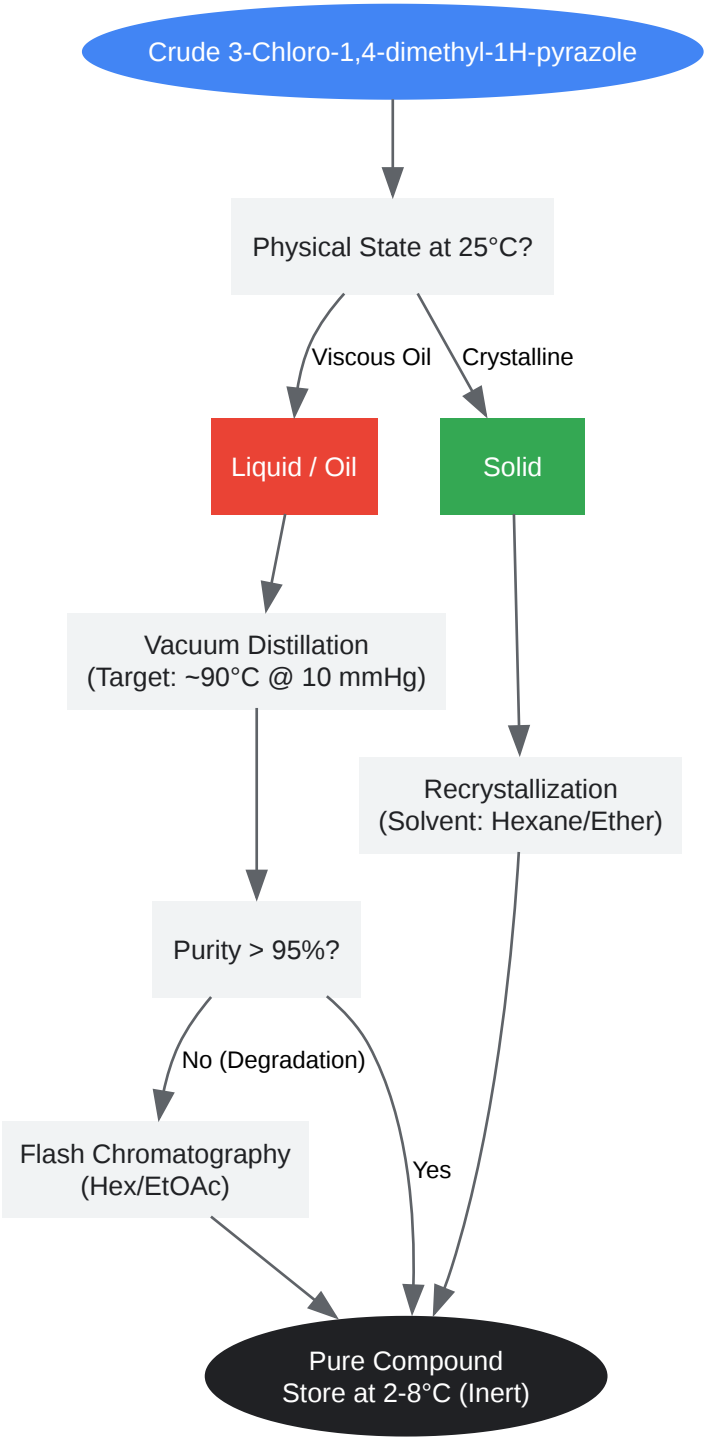

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Caption: Purification decision tree based on phase state. Vacuum distillation is preferred for the liquid phase to avoid thermal decomposition.

Synthesis & Thermodynamic Implications

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- Reaction Monitoring: Due to the predicted boiling point (~200°C), this compound will not be volatile on standard LC-MS rotary evaporation cycles (40°C), making it safe to concentrate without significant loss.
- GC-MS Analysis: A standard non-polar column (HP-5 or DB-5) is suitable. Expect elution after 1,3-dimethylpyrazole but before heavier bi-aryl coupling products.
- Storage: As a low-melting solid/liquid, it should be stored at 2–8°C under Argon to prevent hydrolysis of the chloro-substituent over long periods.

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